

Preliminary Technical Guide: Morpholino(4-nitrophenyl)methanone

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Compound of Interest

Compound Name:	Morpholino(4-nitrophenyl)methanone
Cat. No.:	B1267317

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Disclaimer: This document provides a preliminary investigation of **Morpholino(4-nitrophenyl)methanone**. Due to the limited availability of specific research on this compound, some sections on biological activity and experimental protocols are based on data from structurally related molecules and should be considered predictive. Further experimental validation is required.

Introduction

Morpholino(4-nitrophenyl)methanone is a synthetic small molecule containing a morpholine ring attached to a 4-nitrophenyl group via a ketone linker. The presence of the morpholine moiety, a common scaffold in medicinal chemistry, and the electrophilic 4-nitrophenyl group suggest that this compound may possess interesting biological activities. This guide summarizes the available chemical data, proposes a potential synthetic route, and explores hypothetical biological activities and mechanisms of action based on related compounds.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **Morpholino(4-nitrophenyl)methanone** is presented in Table 1.

Property	Value	Source
CAS Number	5397-76-2	[1] [2]
Molecular Formula	C11H12N2O4	[1] [2]
Molecular Weight	236.22 g/mol	[2] [3]
IUPAC Name	morpholin-4-yl-(4-nitrophenyl)methanone	N/A
Synonyms	4-(4-Nitrobenzoyl)morpholine	N/A
Appearance	Not reported	N/A
Solubility	Not reported	N/A
Melting Point	Not reported	N/A
Boiling Point	Not reported	N/A

Synthesis

A definitive, peer-reviewed synthesis protocol for **Morpholino(4-nitrophenyl)methanone** is not readily available in the public domain. However, based on standard organic chemistry principles and synthetic routes for analogous aryl ketones and morpholine amides, a plausible synthetic pathway can be proposed. The most common method for the synthesis of such compounds is the acylation of morpholine with a suitable 4-nitrobenzoyl derivative.

Proposed Synthetic Protocol: Acylation of Morpholine

This protocol describes a general method for the synthesis of **Morpholino(4-nitrophenyl)methanone** from 4-nitrobenzoyl chloride and morpholine.

Materials:

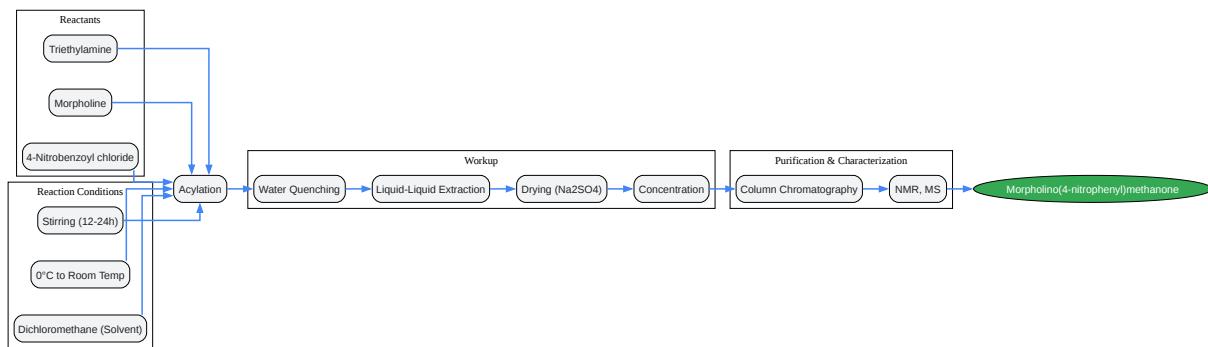
- 4-Nitrobenzoyl chloride
- Morpholine
- Triethylamine (or another suitable base)

- Dichloromethane (or another suitable aprotic solvent)
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl acetate for chromatography

Procedure:

- Dissolve 4-nitrobenzoyl chloride (1 equivalent) in anhydrous dichloromethane in a round-bottom flask under a nitrogen atmosphere.
- Cool the solution to 0 °C in an ice bath.
- In a separate flask, dissolve morpholine (1.1 equivalents) and triethylamine (1.2 equivalents) in anhydrous dichloromethane.
- Add the morpholine solution dropwise to the cooled 4-nitrobenzoyl chloride solution with constant stirring.
- Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Separate the organic layer and wash it sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a hexane-ethyl acetate gradient to yield pure **Morpholino(4-nitrophenyl)methanone**.
- Characterize the final product using ^1H NMR, ^{13}C NMR, and mass spectrometry.

Synthesis Workflow Diagram



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Caption: Proposed synthesis workflow for **Morpholino(4-nitrophenyl)methanone**.

Potential Biological Activities and Mechanisms of Action

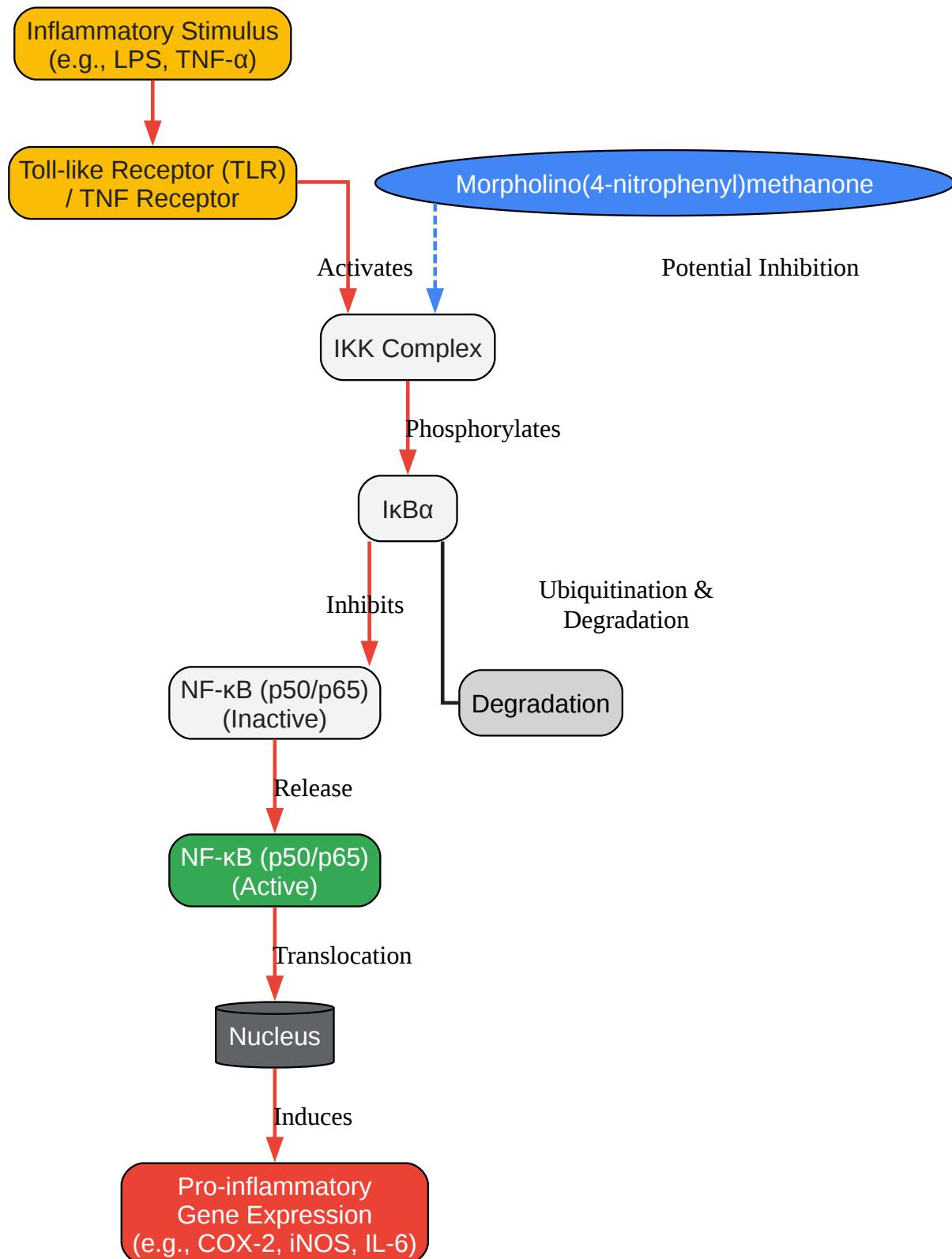
Direct experimental evidence for the biological activity of **Morpholino(4-nitrophenyl)methanone** is currently unavailable. However, the activities of structurally related compounds containing morpholine and nitrophenyl moieties can provide insights into its potential therapeutic applications.

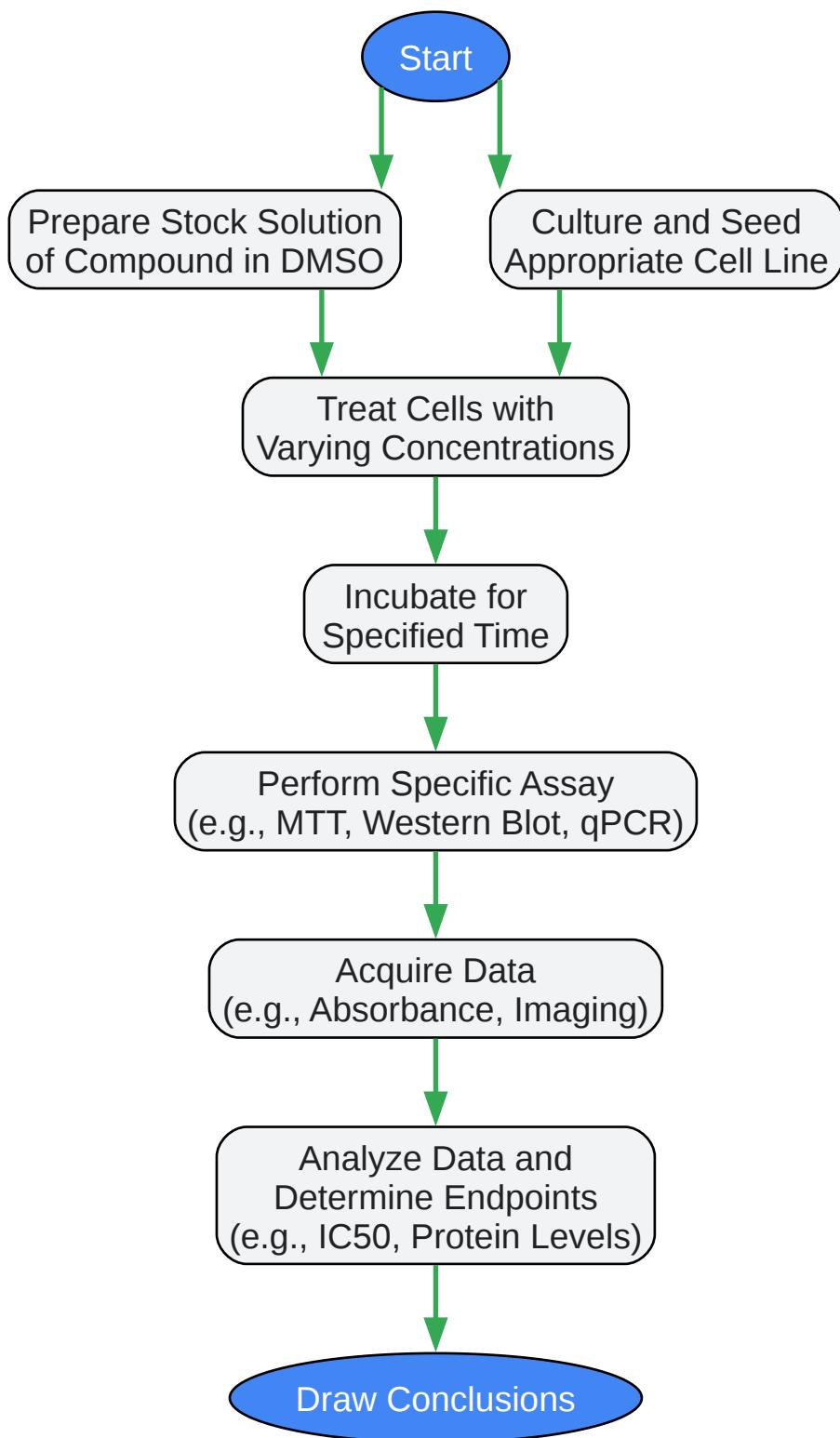
Inferred Biological Activities

- Anticancer Activity: The 4-nitrophenyl group is present in some compounds with reported anticancer properties. For instance, derivatives of 4-(4-nitrophenyl)morpholine have been investigated for their potential as antitumor drugs.^[4] The morpholine ring is also a common feature in many anticancer agents.
- Anti-inflammatory Activity: Certain compounds containing a morpholine scaffold have demonstrated anti-inflammatory properties. The mechanism could involve the modulation of inflammatory signaling pathways.
- Neuroprotective Effects: The nitrophenyl moiety is found in various compounds that are being explored for their neuroprotective potential. It is plausible that **Morpholino(4-nitrophenyl)methanone** could interact with signaling pathways relevant to neuronal survival and function.

Hypothetical Signaling Pathway Modulation

Given the potential for anticancer and anti-inflammatory effects, **Morpholino(4-nitrophenyl)methanone** might modulate key signaling pathways involved in cell proliferation, apoptosis, and inflammation. A hypothetical signaling pathway that could be investigated is the NF-κB pathway, which is a central regulator of inflammation and cell survival.





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- To cite this document: BenchChem. [Preliminary Technical Guide: Morpholino(4-nitrophenyl)methanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267317#preliminary-investigation-of-morpholino-4-nitrophenyl-methanone>]

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